

Temperature effects on the rate of ammonium thiosulfate reactions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ammonium thiosulfate

Cat. No.: B1232673

[Get Quote](#)

Technical Support Center: Ammonium Thiosulfate Reactions

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with **ammonium thiosulfate** reactions, with a focus on the effects of temperature.

Troubleshooting Guides

This section addresses common issues encountered during experiments involving **ammonium thiosulfate**, particularly when investigating the effect of temperature on reaction rates.

Issue	Possible Causes	Troubleshooting Steps
Inconsistent Reaction Times at the Same Temperature	1. Inaccurate temperature control. 2. Variation in reactant concentrations. 3. Inconsistent mixing of reactants. 4. Contamination of glassware or reagents.	1. Use a calibrated thermometer and a water bath for stable temperature control. 2. Prepare stock solutions carefully and use precise volume-measuring instruments. 3. Standardize the mixing procedure (e.g., swirl the flask a specific number of times). 4. Ensure all glassware is thoroughly cleaned and rinsed with deionized water.
Reaction Occurs Too Quickly to Measure Accurately, Especially at Higher Temperatures	1. Reactant concentrations are too high for the investigated temperature range. 2. The chosen method for observing the reaction endpoint is not suitable for rapid reactions.	1. Decrease the concentration of one or both reactants. 2. Consider using a spectrophotometer to measure the change in turbidity for a more precise determination of the reaction rate.
No Observable Reaction or Very Slow Reaction at Low Temperatures	1. The temperature is below the activation energy threshold for a noticeable reaction rate. 2. Reactant concentrations are too low.	1. Increase the temperature in small increments. 2. Increase the concentration of the reactants.
Formation of an Unwanted Precipitate or Side Products	1. Decomposition of ammonium thiosulfate at elevated temperatures. Ammonium thiosulfate solutions can decompose, especially above 50°C. ^{[1][2]} 2. Reaction with impurities in the reagents or water.	1. Avoid heating ammonium thiosulfate solutions for prolonged periods or at excessively high temperatures. Prepare fresh solutions as needed. 2. Use high-purity reagents and deionized water.

Ammonia Odor Detected During the Experiment	1. Decomposition of the ammonium ion, which is accelerated by heat and alkaline conditions.[3]	1. Ensure adequate ventilation in the laboratory. 2. Avoid making the solution alkaline.
---	--	--

Frequently Asked Questions (FAQs)

Q1: How does temperature generally affect the rate of **ammonium thiosulfate** reactions?

A1: In general, increasing the temperature increases the rate of reaction. This is because a higher temperature leads to a greater kinetic energy of the reactant particles. This results in more frequent collisions and a higher proportion of collisions with sufficient energy to overcome the activation energy barrier of the reaction.[4]

Q2: What is the recommended temperature range for studying the kinetics of **ammonium thiosulfate** reactions?

A2: A common temperature range for studying the kinetics of thiosulfate reactions (often using sodium thiosulfate as an analogue) is between 15°C and 55°C.[5] It is important to note that **ammonium thiosulfate** solutions can begin to decompose more rapidly at temperatures above 50°C. For experiments at higher temperatures, the reaction may become too fast to measure accurately without specialized equipment.

Q3: What safety precautions should be taken when heating **ammonium thiosulfate** solutions?

A3: When heating **ammonium thiosulfate**, be aware that it can decompose, potentially releasing ammonia, hydrogen sulfide, and oxides of sulfur, which are toxic and irritating gases. Therefore, all experiments involving heating should be conducted in a well-ventilated laboratory or a fume hood. Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

Q4: Can I use a catalyst to speed up the reaction at lower temperatures?

A4: While catalysts can be used to increase reaction rates, their introduction would add another variable to your experiment. If the goal is to study the effect of temperature, it is best to avoid catalysts.

Q5: Why is my **ammonium thiosulfate** solution turning cloudy over time, even without adding other reactants?

A5: **Ammonium thiosulfate** solutions can slowly decompose, especially when exposed to heat or light, which can lead to the formation of elemental sulfur, causing a cloudy appearance. It is recommended to use freshly prepared solutions for kinetic studies.

Experimental Protocols

Determining the Effect of Temperature on the Rate of the Thiosulfate-Acid Reaction

This protocol uses the reaction between a thiosulfate solution and a strong acid, which produces a sulfur precipitate, making the solution opaque. The rate of reaction is determined by measuring the time it takes for a mark placed under the reaction vessel to become obscured.

Note: Due to the ready availability of detailed experimental data for sodium thiosulfate and its similar chemical behavior to **ammonium thiosulfate**, this protocol is based on the sodium thiosulfate-hydrochloric acid reaction. The same principles apply to **ammonium thiosulfate**, but appropriate safety precautions for ammonium compounds must be followed.

Materials:

- 0.1 M **Ammonium Thiosulfate** Solution
- 2 M Hydrochloric Acid (HCl)
- Deionized water
- Conical flasks (100 mL)
- Measuring cylinders (50 mL and 10 mL)
- Stopwatch
- Thermometer
- Water bath

- White paper with a black cross marked on it

Procedure:

- Place 50 mL of 0.1 M **ammonium thiosulfate** solution into a conical flask.
- Place the conical flask in a water bath to bring it to the desired temperature (e.g., 20°C).
- Once the solution has reached the target temperature, place the conical flask on the white paper with the black cross.
- Measure 5 mL of 2 M hydrochloric acid into a separate measuring cylinder.
- Add the hydrochloric acid to the **ammonium thiosulfate** solution and immediately start the stopwatch.
- Swirl the flask once to mix the reactants.
- Look down through the solution at the cross from directly above.
- Stop the stopwatch as soon as the cross is no longer visible.
- Record the time and the temperature of the reaction mixture.
- Repeat the experiment at different temperatures (e.g., 30°C, 40°C, 50°C, and 60°C).

Data Presentation

Table 1: Effect of Temperature on Reaction Time

Temperature (°C)	Time for Cross to Disappear (s)
20	120
30	60
40	30
50	15
60	8

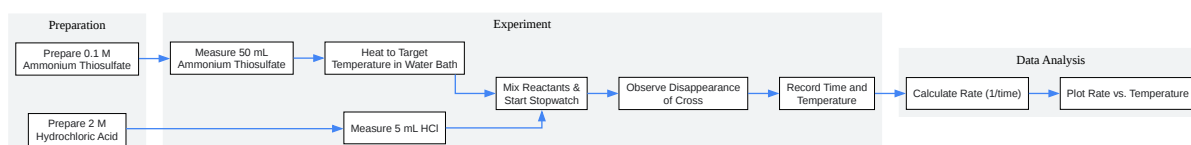
Note: The data in this table is illustrative and will vary based on the specific experimental conditions.

Table 2: Calculated Reaction Rates

The rate of reaction can be approximated as being inversely proportional to the time taken for the cross to disappear ($\text{Rate} \propto 1/\text{time}$).

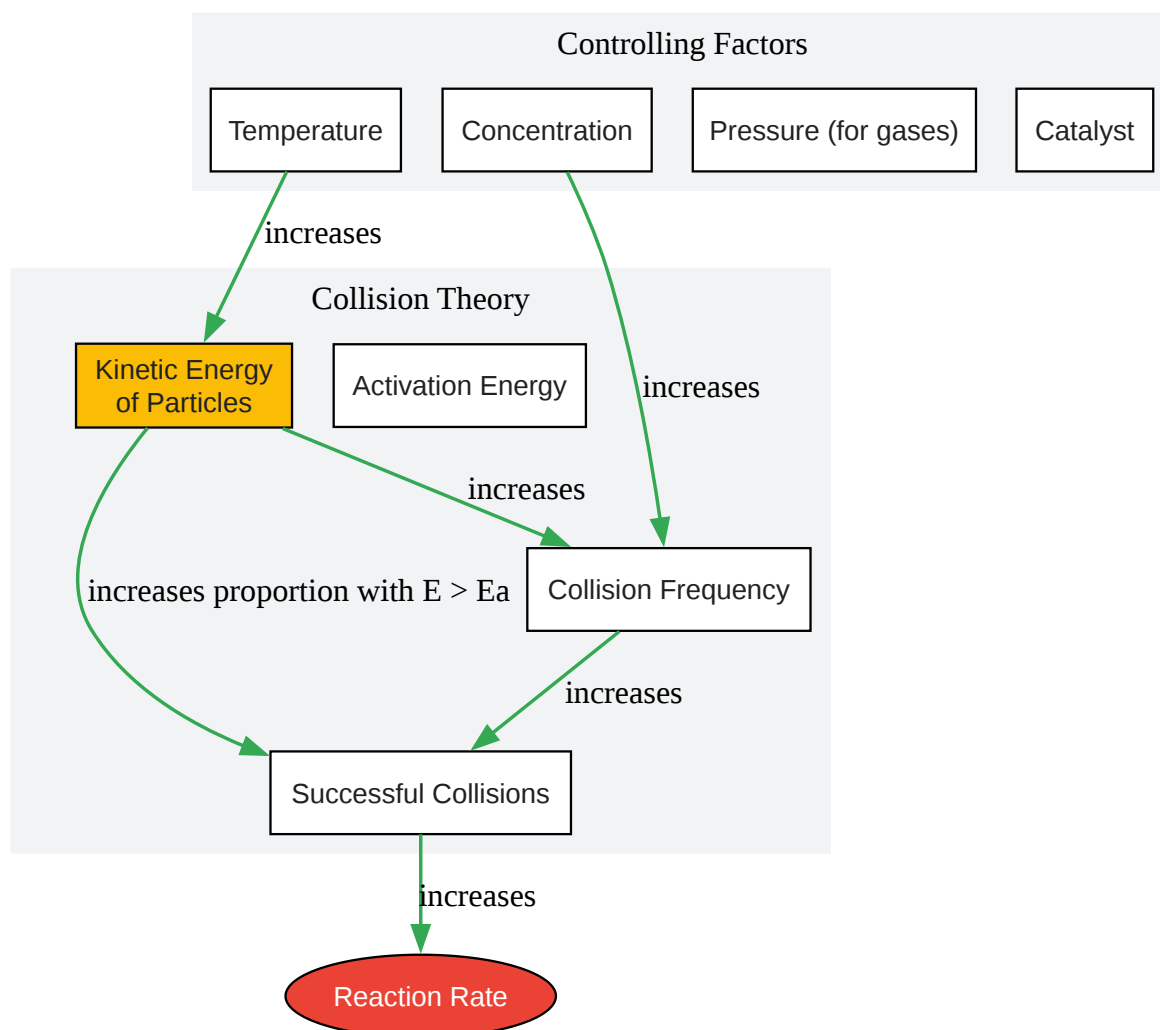
Temperature (°C)	Time (s)	Rate (1/s)
20	120	0.0083
30	60	0.0167
40	30	0.0333
50	15	0.0667
60	8	0.1250

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for determining the effect of temperature on reaction rate.



[Click to download full resolution via product page](#)

Caption: Relationship between temperature and reaction rate according to collision theory.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ammonium thiosulfate | $\text{H}_8\text{N}_2\text{O}_3\text{S}_2$ | CID 6096946 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ammonium thiosulfate - Sciencemadness Wiki [sciencemadness.org]
- 3. 87.248.52.97 [87.248.52.97]
- 4. tsfx.edu.au [tsfx.edu.au]
- 5. The effect of temperature on reaction rate | Class experiment | RSC Education [edu.rsc.org]
- To cite this document: BenchChem. [Temperature effects on the rate of ammonium thiosulfate reactions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1232673#temperature-effects-on-the-rate-of-ammonium-thiosulfate-reactions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com